

safety data sheet (SDS) for 3-Chloro-4-fluorobenzaldehyde oxime

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Compound of Interest

Compound Name: 3-Chloro-4-fluorobenzaldehyde
oxime
CAS No.: 253308-63-3
Cat. No.: B3024614

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An In-Depth Technical Guide to the Safety Data Sheet for **3-Chloro-4-fluorobenzaldehyde oxime**

For Researchers, Scientists, and Drug Development Professionals

Foreword

In the landscape of pharmaceutical research and fine chemical synthesis, the rigorous evaluation of starting materials and intermediates is a cornerstone of both innovation and safety. **3-Chloro-4-fluorobenzaldehyde oxime** is a bespoke building block, often utilized in the synthesis of more complex molecular architectures. Its specific arrangement of chloro, fluoro, and oxime functionalities presents a unique reactivity profile that, while advantageous for synthetic chemists, necessitates a thorough understanding of its associated hazards. This guide is intended to move beyond a mere recitation of Safety Data Sheet (SDS) sections. Instead, it aims to provide a senior application scientist's perspective on the practical implications of the SDS for **3-Chloro-4-fluorobenzaldehyde oxime**, empowering researchers to work safely and effectively. We will dissect the core data, explain the "why" behind the safety

protocols, and offer field-proven insights to ensure that this valuable intermediate is handled with the respect and caution it warrants.

Chemical Identity and Hazard Synopsis

3-Chloro-4-fluorobenzaldehyde oxime, with the CAS Number 54756-22-6, is a solid organic compound. A foundational understanding of its hazard profile is paramount before any laboratory work commences. The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides the primary framework for this assessment.

Table 1: GHS Hazard Classification

Hazard Class	Category	Hazard Statement
Skin Corrosion/Irritation	2	H315: Causes skin irritation.
Serious Eye Damage/Irritation	2A	H319: Causes serious eye irritation.
Specific Target Organ Toxicity	3	H335: May cause respiratory irritation.

Source: BLD Pharmatech Co., Ltd SDS

From an experiential standpoint, compounds with halogenated aromatic rings, such as this one, often exhibit irritant properties. The presence of the oxime group can also contribute to its reactivity and potential for biological interaction. The H315, H319, and H335 warnings are not merely regulatory boilerplate; they are direct indicators of the compound's ability to cause localized inflammation and discomfort upon contact with the skin, eyes, and respiratory tract. Therefore, engineering controls and personal protective equipment (PPE) are non-negotiable.

Exposure Controls and Personal Protection: A Practical Workflow

The SDS mandates specific measures to mitigate the risks identified in the hazard classification. Here, we translate these requirements into a practical, step-by-step laboratory workflow.

Engineering Controls: The First Line of Defense

The primary directive is to handle **3-Chloro-4-fluorobenzaldehyde oxime** in a well-ventilated area. For the quantities typically used in research and development, this explicitly means a certified chemical fume hood. The rationale is to prevent the inhalation of any dust or aerosolized particles, directly addressing the H335 (May cause respiratory irritation) warning. An emergency eyewash station and safety shower must be readily accessible, a standard but critical requirement when working with any chemical designated as an eye or skin irritant.

Personal Protective Equipment (PPE): The Last Barrier

The selection of appropriate PPE is a critical control point. The following table outlines the minimum requirements, with added insights based on best practices.

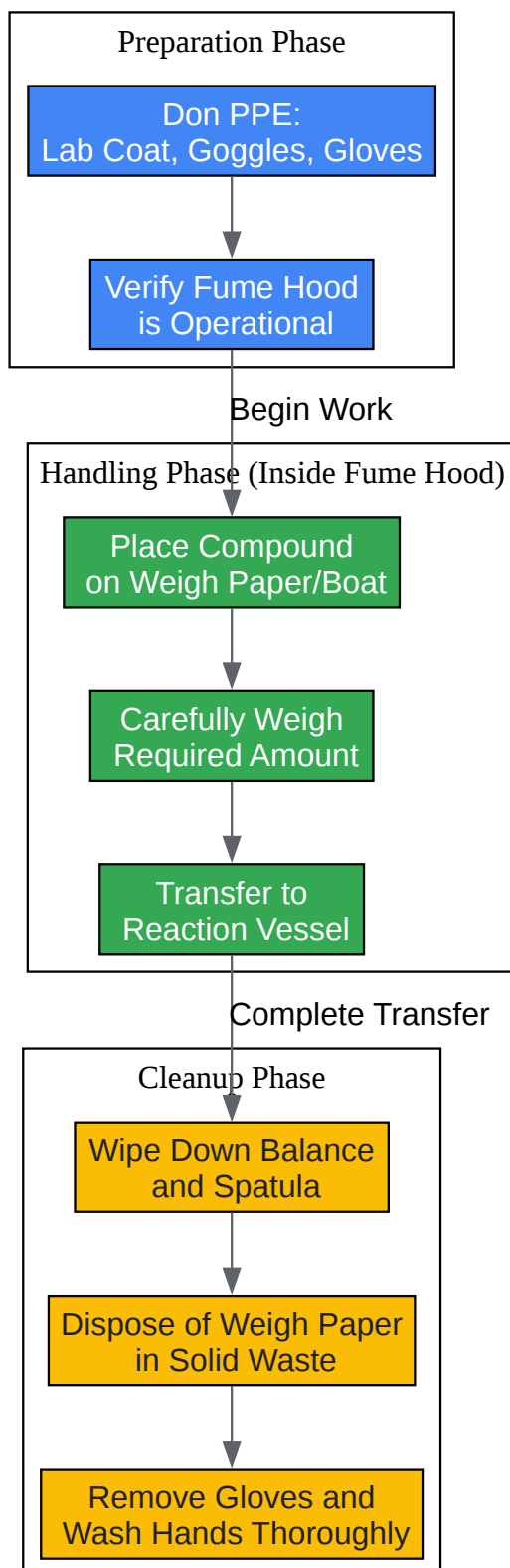
Table 2: Recommended Personal Protective Equipment

Body Area	Protection	Rationale and Best Practices
Eyes/Face	ANSI Z87.1 approved safety glasses with side shields or goggles.	This is the absolute minimum. Given the "Causes serious eye irritation" (H319) classification, safety goggles are strongly recommended over glasses to provide a better seal against dust and splashes.
Hands	Compatible, chemical-resistant gloves (e.g., nitrile).	The SDS specifies "impervious gloves". Nitrile gloves are a common and effective choice for handling solid chemicals. Always inspect gloves for pinholes or tears before use and practice proper glove removal technique to avoid skin contact.
Skin/Body	Laboratory coat.	A standard lab coat is sufficient to protect against incidental skin contact. Ensure it is fully buttoned. For larger quantities, consider a chemical-resistant apron.
Respiratory	Not required under normal handling conditions with adequate ventilation.	If engineering controls (i.e., the fume hood) are not available or fail, or if there is a potential for generating significant dust (e.g., during a spill), a NIOSH-approved respirator with an appropriate particulate filter would be necessary.

Source: BLD Pharmatech Co., Ltd SDS

Experimental Workflow: Weighing and Dispensing

The following diagram illustrates a self-validating workflow for safely handling the compound, integrating the engineering controls and PPE discussed.



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Caption: A validated workflow for handling **3-Chloro-4-fluorobenzaldehyde oxime**.

First-Aid and Emergency Procedures

In the event of an accidental exposure, a rapid and correct response is crucial. The following protocols are derived from the SDS and represent the standard of care.

- **Inhalation:** If a researcher inhales the dust, immediately move them to fresh air. If they experience breathing difficulties, trained personnel should administer oxygen. Seek immediate medical attention. The causality here is the compound's irritant effect on the respiratory tract; removing the individual from the source is the primary intervention.
- **Skin Contact:** Immediately wash the affected area with plenty of soap and water for at least 15 minutes while removing contaminated clothing. The goal is to physically remove the irritant (H315) from the skin to prevent further inflammation.
- **Eye Contact:** This is a critical emergency due to the H319 classification. Immediately flush the eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids to ensure thorough rinsing. Seek immediate medical attention from an ophthalmologist if possible.
- **Ingestion:** Do not induce vomiting. If the person is conscious, rinse their mouth with water and have them drink a few glasses of water to dilute the substance. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

Fire-Fighting Measures and Stability

While not classified as flammable, understanding a compound's behavior in a fire is essential for overall lab safety.

- **Suitable Extinguishing Media:** Use a water spray, alcohol-resistant foam, dry chemical, or carbon dioxide. The choice of agent should be appropriate for the surrounding fire.
- **Hazardous Combustion Products:** During a fire, this compound may decompose to produce toxic gases, including carbon oxides, nitrogen oxides, hydrogen chloride, and hydrogen fluoride. This is a critical piece of information for first responders, as the presence of hydrogen fluoride, in particular, is a significant hazard.
- **Stability:** The compound is listed as stable under recommended storage conditions.

- **Incompatible Materials:** The SDS lists strong oxidizing agents as incompatible. This is a common incompatibility for organic compounds and is rooted in the potential for a rapid, exothermic reaction if the compound is brought into contact with potent oxidizers.

Handling, Storage, and Disposal

Proper long-term management of **3-Chloro-4-fluorobenzaldehyde oxime** ensures its stability and prevents accidental exposures.

- **Handling:** In addition to the PPE and engineering controls already detailed, avoid creating dust. Use non-sparking tools if there is any concern about static discharge, although this is a low risk for this type of solid.
- **Storage:** Store in a tightly closed container in a dry, cool, and well-ventilated place. This prevents the uptake of moisture and degradation from heat or light.
- **Disposal:** Disposal of this chemical must be in accordance with federal, state, and local environmental control regulations. It should not be disposed of into sewer systems. Typically, it will be collected in a designated solid chemical waste container for incineration by a licensed professional waste disposal service.

Conclusion

The Safety Data Sheet for **3-Chloro-4-fluorobenzaldehyde oxime** provides a clear, if concise, roadmap for its safe use. By interpreting this data through the lens of practical laboratory experience, we can construct robust and self-validating workflows. The key takeaways are to respect its irritant properties through consistent use of a chemical fume hood and appropriate PPE, to be prepared for emergency situations with clear and practiced first-aid protocols, and to ensure its long-term integrity through proper storage. This diligent approach allows researchers to confidently and safely leverage the synthetic utility of this valuable chemical intermediate.

References

- [To cite this document: BenchChem. \[safety data sheet \(SDS\) for 3-Chloro-4-fluorobenzaldehyde oxime\]. BenchChem, \[2026\]. \[Online PDF\]. Available at:](#)

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